



# **Application Notes: Utilizing Bis(2-hydroxyethyl) Terephthalate (BHET) in Powder Coating Resins**

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Compound of Interest		
Compound Name:	Bis(2-hydroxyethyl) terephthalate	
Cat. No.:	B044557	Get Quote

#### Introduction

Bis(2-hydroxyethyl) terephthalate (BHET) is an organic compound, specifically the ester of terephthalic acid and two equivalents of ethylene glycol[1]. It serves as a primary monomer and a direct precursor in the synthesis of polyethylene terephthalate (PET)[2]. A significant and sustainable source of BHET is the chemical recycling of PET waste through glycolysis, which breaks down the polymer into its constituent monomers[3][4][5]. This positions BHET as a valuable feedstock for creating more sustainable polymer materials, contributing to a circular economy[2][6]. In the powder coating industry, BHET is primarily utilized as a key building block for producing polyester resins, which form the backbone of many durable and highperformance coating systems[7][8].

The incorporation of BHET, particularly from recycled PET (rPET), into powder coating resins offers a greener alternative to virgin raw materials, reducing the environmental footprint of the final product[8]. These polyester resins, when formulated with appropriate crosslinkers and additives, can be used in a wide array of applications, from industrial metal finishing to household appliances[7].

Chemical and Physical Properties of BHET

BHET is a white, crystalline powder at standard conditions[1][9]. Its chemical structure, featuring two terminal hydroxyl groups, makes it an ideal diol for step-growth polymerization reactions[2][6].



Property	Value	References	
Chemical Formula	C12H14O6	[1]	
Molar Mass	254.24 g⋅mol <sup>-1</sup>	[1]	
Appearance	White to almost white powder/crystal	[1][9]	
Melting Point	106-109 °C		
Linear Formula	C <sub>6</sub> H <sub>4</sub> -1,4-(CO <sub>2</sub> CH <sub>2</sub> CH <sub>2</sub> OH) <sub>2</sub>		
Purity	>85.0% (Typical for technical grade)		

Role of BHET in Polyester Resin Synthesis

BHET serves as a diol monomer in the polycondensation process to create polyester resins. The synthesis involves reacting BHET with various diacids or their anhydrides (e.g., isophthalic acid, adipic acid, phthalic anhydride) to build the polymer chain[3][10]. By carefully selecting the co-monomers and reaction conditions, the properties of the resulting polyester resin, such as its glass transition temperature (Tg), molecular weight, and functionality (acid or hydroxyl number), can be tailored for specific powder coating applications.

The use of BHET derived from recycled PET is a common practice. This process typically involves the glycolysis of PET flakes, which depolymerizes the plastic into BHET and other oligomers[11][12]. This mixture can then be used directly in the synthesis of new polyester resins, a more cost-effective and energy-efficient approach than purifying the monomers first[8].

### **Experimental Protocols**

Protocol 1: Synthesis of BHET via Glycolysis of PET Waste

This protocol describes the depolymerization of post-consumer PET flakes into BHET.

Materials:



- Post-consumer PET flakes (cleaned and dried)
- Ethylene glycol (EG)
- Zinc acetate (catalyst)[11]
- Nitrogen gas supply
- Reaction vessel with mechanical stirrer, condenser, and temperature control

#### Procedure:

- Charge the reaction vessel with PET flakes and ethylene glycol. A typical weight ratio of EG to PET is between 2:1 and 6:1[10][11].
- Add zinc acetate as a transesterification catalyst, typically 0.5% by weight relative to PET[11].
- Begin purging the system with a slow stream of nitrogen gas to create an inert atmosphere.
- Start mechanical stirring and heat the mixture to approximately 190-200°C[11][13].
- Maintain the reaction at this temperature for 2 to 4 hours[11][13]. The PET flakes will
  gradually dissolve as they depolymerize.
- Monitor the reaction's progress. The reaction is considered complete when the mixture becomes a clear, homogeneous liquid.
- After the reaction is complete, cool the mixture to approximately 120°C.
- The resulting product is a mixture containing BHET, unreacted ethylene glycol, and some oligomers. It can be purified further by filtration and recrystallization or used directly in the next stage of resin synthesis[12].

Protocol 2: Synthesis of Carboxyl-Functional Polyester Resin from BHET

This protocol details the two-stage polycondensation process to create a polyester resin suitable for powder coatings.



#### Materials:

- BHET (from Protocol 1 or commercial source)
- Neopentyl Glycol (NPG)
- Isophthalic Acid (IPA)
- Adipic Acid (AA)
- Fascat 4100 (or similar esterification catalyst)
- Nitrogen gas supply
- Reaction kettle equipped with a stirrer, packed column, condenser, and vacuum capabilities.

#### Procedure:

- Stage 1 (Esterification):
  - Charge the reactor with all reactants: BHET, NPG, IPA, and AA.
  - Add the catalyst (e.g., 0.1% by weight of total reactants).
  - Begin nitrogen sparging and heat the mixture under atmospheric pressure to 220-240°C.
  - Water will be generated as a byproduct of the esterification reaction and should be continuously removed through the condenser.
  - Hold the reaction at this temperature until the acid value of the resin is below 15 mg
     KOH/g.
- Stage 2 (Polycondensation):
  - Once the target acid value is reached in Stage 1, apply a vacuum (e.g., 5-10 mbar) to the reactor[14].
  - Maintain the temperature at 230-250°C.



- The vacuum helps to remove residual water and ethylene glycol, driving the polymerization reaction to achieve the desired molecular weight and viscosity.
- Monitor the reaction by periodically measuring the viscosity and acid value.
- Continue the reaction until the target specifications (e.g., Acid Value: 30-35 mg KOH/g, Viscosity at 200°C: 2500-3500 mPa·s) are met.

#### • Discharge:

- Once the reaction is complete, cool the molten resin to below 200°C.
- Discharge the molten polyester onto cooling trays or a chilled belt.
- Allow the resin to solidify completely before breaking it into smaller chips for storage and subsequent powder coating formulation.

Protocol 3: Formulation and Production of a BHET-Based Powder Coating

This protocol outlines the steps to create a finished powder coating from the synthesized polyester resin.

Materials & Typical Formulation:



Component	Туре	Weight Percentage (%)	Purpose
Polyester Resin	Carboxyl-Functional (from Protocol 2)	55 - 65%	Binder
Crosslinker	Triglycidyl isocyanurate (TGIC) or β- Hydroxyalkylamide (HAA)	4 - 8%	Curing Agent[7]
Pigment	Titanium Dioxide (TiO <sub>2</sub> )	25 - 35%	Color & Opacity
Flow Control Agent	Acrylic Copolymer (on silica carrier)	1.0 - 1.5%	Leveling & Film Smoothness
Degassing Agent	Benzoin	0.2 - 0.8%	Prevents Pinholes

#### Procedure:

- Premixing: Weigh all components accurately and combine them in a high-speed mixer. Mix for 1-2 minutes until a homogeneous powder blend is achieved[15].
- Extrusion: Feed the premix into a twin-screw extruder. The extruder barrel temperature is typically set between 80°C and 110°C[15]. This process melts the resin and disperses the pigments and additives thoroughly without initiating the curing reaction[16].
- Cooling & Crushing: The molten extrudate exits the extruder as a thin sheet onto chill rolls, where it is rapidly cooled and solidified[15][16]. The resulting brittle sheet is then crushed into smaller chips.
- Grinding & Sieving: The chips are finely ground into a powder using a centrifugal or jet mill[15]. The powder is then sieved to achieve the desired particle size distribution, typically between 20 and 100  $\mu$ m, for electrostatic application.

#### Protocol 4: Characterization of Powder and Cured Coating



This protocol covers key quality control tests for the powder and the final cured film.

#### A. Powder Characterization:

- Glass Transition Temperature (Tg):
  - Method: Differential Scanning Calorimetry (DSC)[17].
  - Procedure: Heat a small sample of the powder (5-10 mg) in the DSC instrument from room temperature to 200°C at a heating rate of 10°C/min. The Tg is determined from the inflection point in the heat flow curve. A Tg below 40°C may indicate poor storage stability[15].
- Storage Stability (Blocking/Sintering):
  - Method: Accelerated aging test[17].
  - Procedure: Place a known amount of powder in a container under a specified weight and store it in an oven at a constant temperature (e.g., 40°C) for a set period (e.g., 24 hours).
     After removal, evaluate the powder for any fusing or clumping that cannot be easily broken apart[17].

#### B. Cured Film Characterization:

- Sample Preparation: Apply the powder coating onto prepared steel panels using an electrostatic spray gun to a dry film thickness of 60-80 μm.
- Curing: Cure the coated panels in an oven. A typical thermal curing schedule is 10-15 minutes at 180-200°C[18][19].
- Testing: After the panels have cooled to room temperature, perform the following tests:
  - Gloss: Measure the specular gloss at 60° using a gloss meter (ASTM D523).
  - Adhesion: Assess adhesion using the cross-hatch adhesion test (ASTM D3359).
  - Impact Resistance: Determine the direct and reverse impact resistance (ASTM D2794).



- Flexibility: Evaluate flexibility using a conical mandrel bend tester (ASTM D522).
- Hardness: Measure pencil hardness (ASTM D3363).
- Chemical Resistance: Test resistance to solvents like Methyl Ethyl Ketone (MEK) by performing a set number of double rubs with a solvent-saturated cloth and observing any degradation of the film (ASTM D5402).

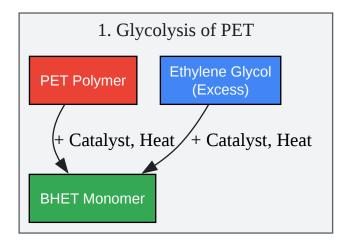
### **Visualizations**

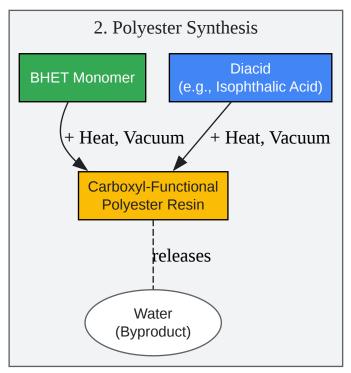


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Caption: Workflow from PET waste to final coating evaluation.





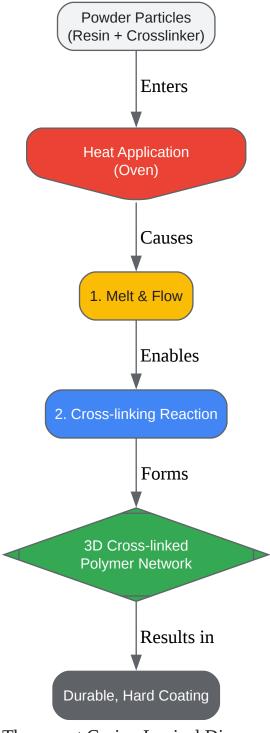


Simplified Chemical Reaction Pathway

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Caption: Key chemical reactions in the synthesis process.





Thermoset Curing Logical Diagram

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Caption: Logical steps of the thermal curing process.



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